

Molecular weight of 2-(Tributylstannyl)pyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Tributylstannyl)pyridine

Cat. No.: B098309

[Get Quote](#)

An In-depth Technical Guide to 2-(Tributylstannyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Tributylstannyl)pyridine**, a versatile organotin compound widely utilized in organic synthesis. This document outlines its chemical and physical properties, safety and handling information, and a detailed experimental protocol for a typical application.

Core Compound Properties

2-(Tributylstannyl)pyridine is an important reagent characterized by the presence of a tributyltin group attached to a pyridine ring at the 2-position. This structure allows it to be a key building block in the formation of carbon-carbon bonds through various cross-coupling reactions.

Identifier	Value	Source
Molecular Formula	C17H31NSn	[1][2][3][4]
Molecular Weight	368.14 g/mol	[2][3][4][5]
CAS Number	17997-47-6	[1][3][4]
Appearance	Transparent yellow liquid	[2][6]
Density	1.137 - 1.15 g/cm ³	[2][7]
Boiling Point	134 °C	[2][6]
Melting Point	132–135 °C	[2][6]
Purity Standard	≥85%	[5][7]
Storage Conditions	-20°C for optimal stability	[2][5][7]

Safety and Handling

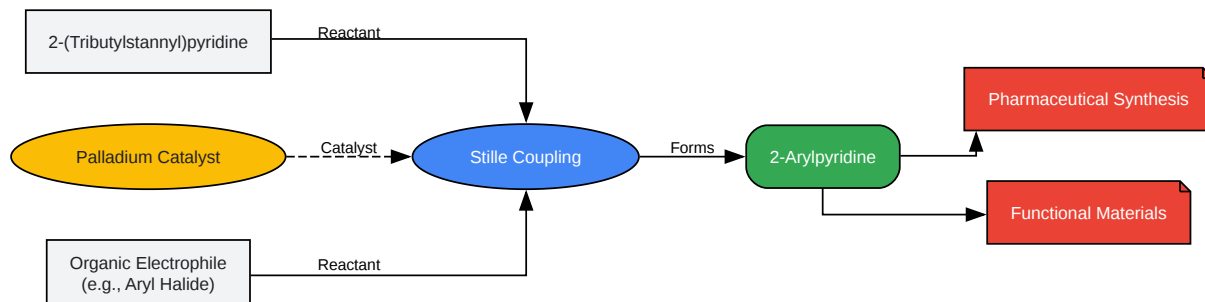
2-(Tributylstannyl)pyridine is a hazardous substance and requires careful handling in a controlled laboratory environment.

Hazard Category	GHS Hazard Statement
Flammability	H226: Flammable liquid and vapour[1][8]
Acute Toxicity (Oral)	H301: Toxic if swallowed[1][8]
Acute Toxicity (Dermal)	H312: Harmful in contact with skin[1][8]
Skin Corrosion/Irritation	H315: Causes skin irritation[1][8]
Eye Damage/Irritation	H319: Causes serious eye irritation[1][8]
Specific Target Organ Toxicity (Repeated Exposure)	H372: Causes damage to organs through prolonged or repeated exposure[1][8]
Reproductive Toxicity	H360FD: May damage fertility. May damage the unborn child.[7][9]
Hazardous to the Aquatic Environment	H410: Very toxic to aquatic life with long lasting effects[8][9]

Precautionary Statements: P210, P273, P280, P301 + P310, P303 + P361 + P353, P305 + P351 + P338[7][9]. Always consult the Safety Data Sheet (SDS) before use.[8][10] Personal protective equipment, including eye shields, face shields, and gloves, should be worn.[9]

Applications in Organic Synthesis

2-(Tributylstannyl)pyridine is a key reagent in palladium-catalyzed cross-coupling reactions, most notably the Stille coupling.[11] This reaction allows for the formation of a C-C bond between the pyridine ring and various organic electrophiles. Its applications include the synthesis of complex molecules, such as pharmaceuticals and functional materials.[11][12] It serves as a building block for creating bidentate ligands like 2-pyridylazaazulene, which exhibit pH and cationic-metal dependent emission spectra.[4][5][12]



[Click to download full resolution via product page](#)

Caption: Stille coupling reaction pathway using 2-(Tributylstannyl)pyridine.

Experimental Protocol: Synthesis of 2-(Tributylstannyl)pyridine

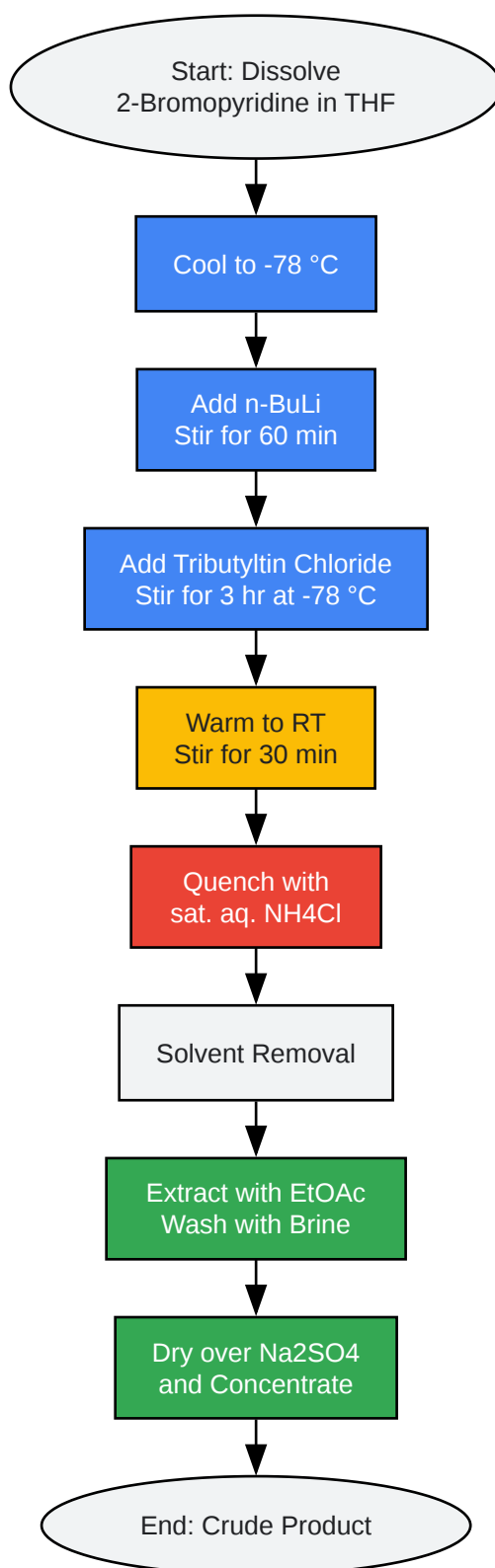
The following is a representative protocol for the synthesis of 2-(Tributylstannyl)pyridine, adapted from documented procedures.^[13]

Materials:

- 2-Bromopyridine
- n-Butyllithium (2.5 M in hexanes)
- Tributyltin chloride
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- **Reaction Setup:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under a nitrogen atmosphere, dissolve 2-bromopyridine (1.0 eq) in anhydrous THF.
- **Lithiation:** Cool the solution to -78 °C using a dry ice/acetone bath. Slowly add n-butyllithium (1.0 eq) dropwise. Stir the mixture at -78 °C for 60 minutes.
- **Stannylation:** To the resulting mixture, slowly add tributyltin chloride (1.0 eq) at -78 °C. Allow the reaction to proceed at this temperature for 3 hours.
- **Quenching:** Remove the cooling bath and allow the reaction mixture to warm to room temperature. Stir for an additional 30 minutes. Quench the reaction by the slow addition of a saturated aqueous NH₄Cl solution.
- **Extraction:** Remove the solvents under reduced pressure. Extract the residue with ethyl acetate and wash the organic layer several times with a saturated NaCl aqueous solution.
- **Drying and Concentration:** Dry the collected organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude product can be further purified by column chromatography on silica gel if necessary.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **2-(Tributylstannyl)pyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Tributylstannyl)pyridine | C₁₇H₃₁NSn | CID 607784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS No.: 17997-47-6 2-(TRIBUTYLSTANNYL)PYRIDINE in Organic Synthesis [hqsqchem.com]
- 3. scbt.com [scbt.com]
- 4. 2-(TRIBUTYLSTANNYL)PYRIDINE | 17997-47-6 [chemicalbook.com]
- 5. 2-(Tributylstannyl)pyridine 85 17997-47-6 [sigmaaldrich.com]
- 6. Cas No.: 17997-47-6 2-(Tributylstannyl)Pyridine Supplier-SACH [hqsqchem.com]
- 7. 2-三正丁基甲锡烷基吡啶 85% | Sigma-Aldrich [sigmaaldrich.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. 2-(Tributylstannyl)pyridine 85 17997-47-6 [sigmaaldrich.com]
- 10. echemi.com [echemi.com]
- 11. 2-(Tributylstannyl)pyridine | [frontierspecialtychemicals.com]
- 12. 17997-47-6 Cas No. | 2-(Tributylstannyl)pyridine | Apollo [store.apolloscientific.co.uk]
- 13. Synthesis routes of 2-(Tributylstannyl)pyridine [benchchem.com]
- To cite this document: BenchChem. [Molecular weight of 2-(Tributylstannyl)pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098309#molecular-weight-of-2-tributylstannyl-pyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com